

In-Depth Technical Guide to N-(4-methoxyphenyl)Glycine (CAS: 22094-69-5)

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Compound of Interest

Compound Name: *N*-(4-methoxyphenyl)Glycine

Cat. No.: B182500

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(4-methoxyphenyl)Glycine**, a significant organic compound with potential applications in medicinal chemistry and organic synthesis. This document details its chemical and physical properties, experimental protocols for its synthesis, and an exploration of its biological activities.

Core Chemical and Physical Properties

N-(4-methoxyphenyl)Glycine, with the CAS number 22094-69-5, is a derivative of the amino acid glycine.^[1] Its structure features a 4-methoxyphenyl group attached to the nitrogen atom of glycine.

Table 1: Chemical and Physical Properties of **N-(4-methoxyphenyl)Glycine**

Property	Value	Source(s)
CAS Number	22094-69-5	[1]
Molecular Formula	C ₉ H ₁₁ NO ₃	[1]
Molecular Weight	181.19 g/mol	[1]
Melting Point	225°C (sublimes)	[2]
Boiling Point	396.7 ± 27.0 °C (Predicted)	[2]
Density	1.258 ± 0.06 g/cm ³ (Predicted)	[2]
Synonyms	DL-4-Methoxyphenylglycine, (4-methoxyanilino)acetic acid	[2]

Synthesis of N-(4-methoxyphenyl)Glycine

The synthesis of **N-(4-methoxyphenyl)Glycine** can be achieved through various methods. Two common approaches are the alkylation-saponification sequence and mechanosynthesis.

Experimental Protocol 1: Alkylation-Saponification Sequence

This method involves the reaction of p-anisidine with an haloacetic acid ester, followed by saponification of the resulting ester.

Methodology:

- Alkylation: In a round-bottom flask, dissolve p-anisidine in a suitable solvent such as ethanol.
- Add an equimolar amount of ethyl bromoacetate and a weak base (e.g., sodium bicarbonate) to the solution.
- Reflux the mixture for several hours until the reaction is complete, monitoring by thin-layer chromatography.
- After cooling, the reaction mixture is filtered to remove the inorganic salts, and the solvent is evaporated under reduced pressure to yield the crude ethyl N-(4-methoxyphenyl)glycinate.

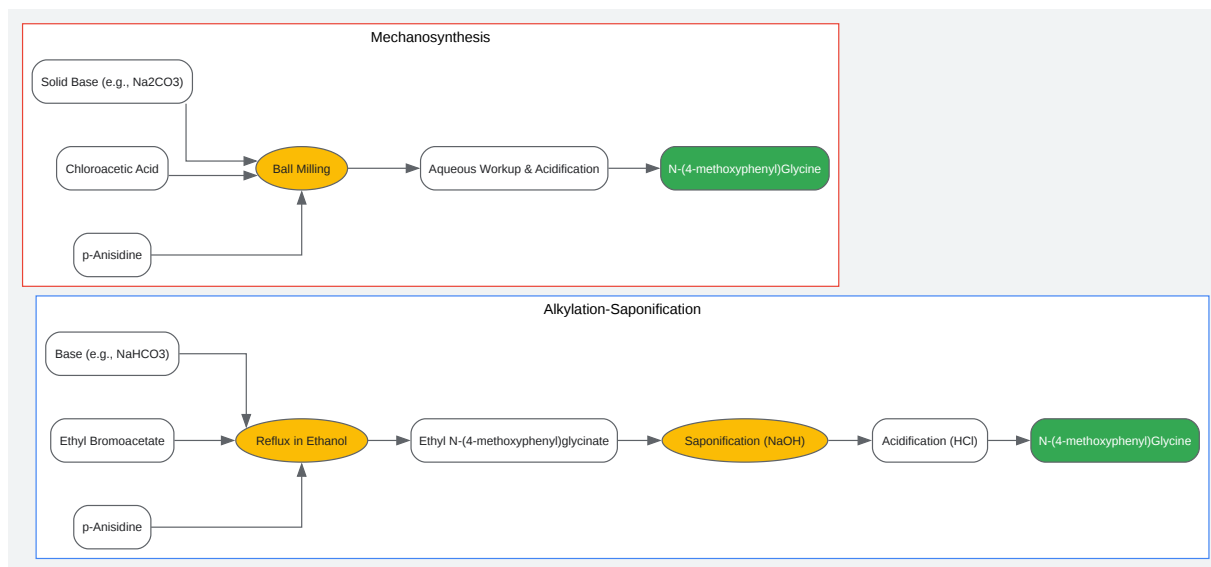
- Saponification: The crude ester is then dissolved in a mixture of ethanol and water containing an excess of sodium hydroxide.
- The solution is stirred at room temperature or gently heated until the ester is completely hydrolyzed.
- The reaction mixture is then acidified with a mineral acid (e.g., hydrochloric acid) to a pH of approximately 4-5.
- The precipitated **N-(4-methoxyphenyl)Glycine** is collected by filtration, washed with cold water, and dried.[3]

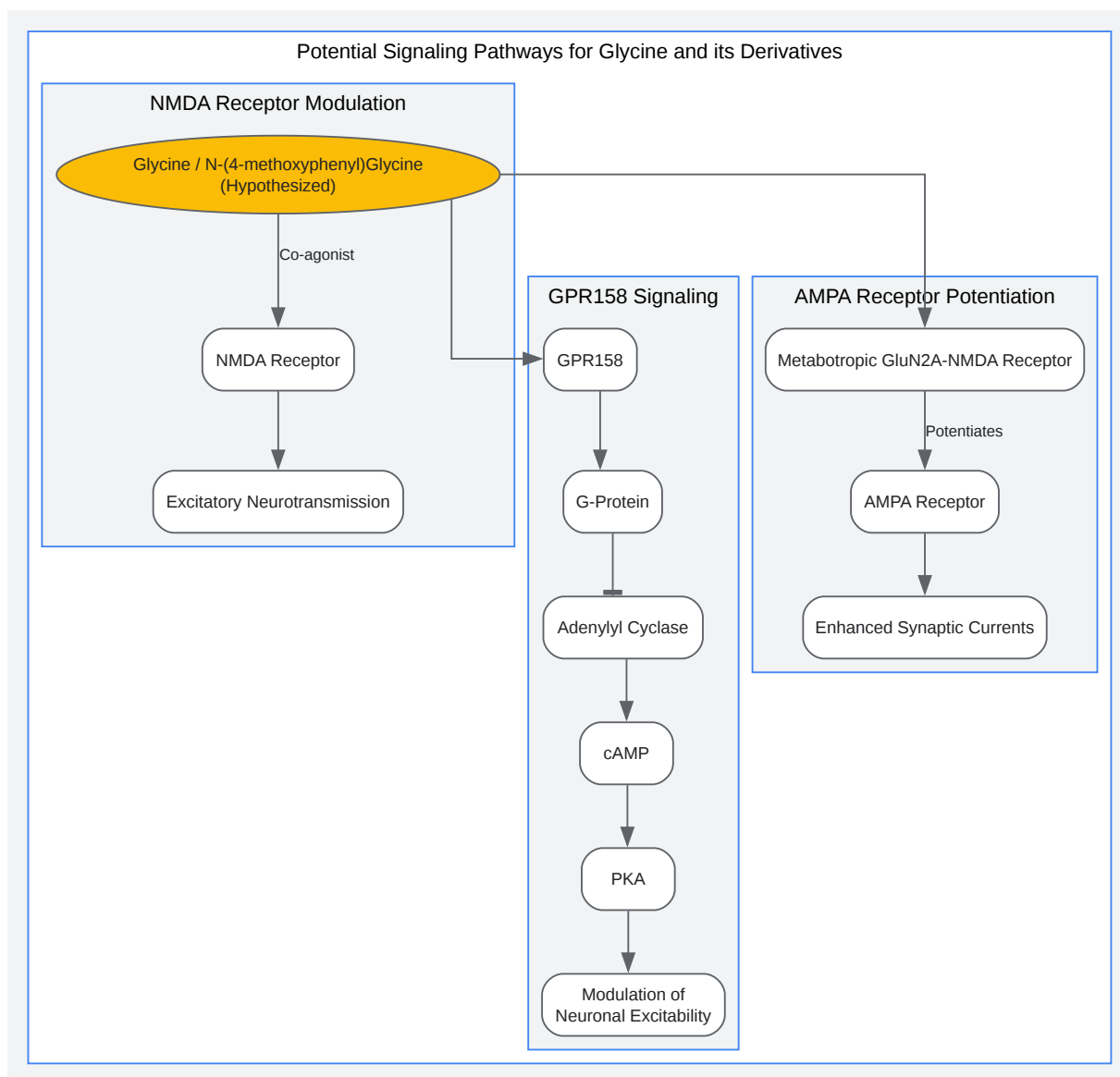
Experimental Protocol 2: Mechanochemical Synthesis

Mechanosynthesis, or ball milling, offers a solvent-free and efficient alternative for the synthesis of N-arylglycines.[4]

Methodology:

- Place p-anisidine and chloroacetic acid in a milling jar with grinding balls.[3]
- Add a solid base, such as sodium carbonate.
- Mill the mixture at a specified frequency (e.g., 25 Hz) for a designated time.[4]
- After milling, the solid mixture is treated with water to dissolve the inorganic salts.
- The aqueous solution is then acidified to precipitate the product.
- The **N-(4-methoxyphenyl)Glycine** is collected by filtration, washed with water, and dried.





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- To cite this document: BenchChem. [In-Depth Technical Guide to N-(4-methoxyphenyl)Glycine (CAS: 22094-69-5)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182500#n-4-methoxyphenyl-glycine-cas-number-and-properties]

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